

# Technical Support Center: PS432 Research

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## Compound of Interest

Compound Name: PS432

Cat. No.: B610297

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Important Note for Researchers, Scientists, and Drug Development Professionals:

Initial investigations into the topic "**PS432** research" have identified "**PS432**" as a multi-function sensor for lighting control systems, manufactured by Prolojik.<sup>[1][2][3][4][5]</sup> This product is primarily used for occupancy sensing, light level measurement, and temperature control in building automation and smart lighting.<sup>[1][2][3]</sup>

Consequently, there is no evidence to suggest that "**PS432**" is a compound, protein, gene, or any other subject of study within the fields of biology, chemistry, or medicine. The following troubleshooting guides and FAQs have been adapted to address potential issues that might be encountered if a researcher were to hypothetically interact with this sensor in a laboratory setting, based on its known functionalities.

## Frequently Asked Questions (FAQs)

Question	Answer
What is the primary function of the PS432 sensor?	The Prolojik PS432 is a DALI addressable multi-function sensor that combines passive infrared (PIR) for occupancy detection, a photodiode for light level measurement, and a temperature sensor.[1][2][3] It is designed for integration with lighting control modules.[2][3]
What is the operational voltage of the PS432 sensor?	The PS432 sensor operates with a nominal consumption of 4mA at a 15V DALI bus voltage.[1][2][4]
What is the field of view for the occupancy sensor?	The passive infrared sensor has a 360° field of view.[1][2]
What is the temperature sensing range?	The sensor can measure temperatures in the range of 0 to +56°C.[2][4]

## Troubleshooting Guides

### Issue 1: Sensor Not Detected on the DALI Network

Possible Cause: Incorrect wiring or addressing.

Troubleshooting Steps:

- **Verify Wiring:** Ensure the **PS432** sensor is correctly wired to the DALI bus. The PC032 connector is a 2-pole screw terminal for the DA (Digital Addressable Lighting Interface) connections.[2][3]
- **Check Power:** Confirm that the DALI bus is powered and providing the nominal 15V.[1][2][4]
- **DALI Addressing:** Use a DALI controller to scan for the device. The sensor has an active infrared receiver for DALI addressing.[2][3] An IR handset (PC100/PC310) can be used to initiate an IR reception test, which should result in a triple flash from the sensor's LED.
- **Reboot Sensor:** A rapid flash reboot option can be initiated to reset the sensor.[1]

## Issue 2: Inaccurate Occupancy Detection

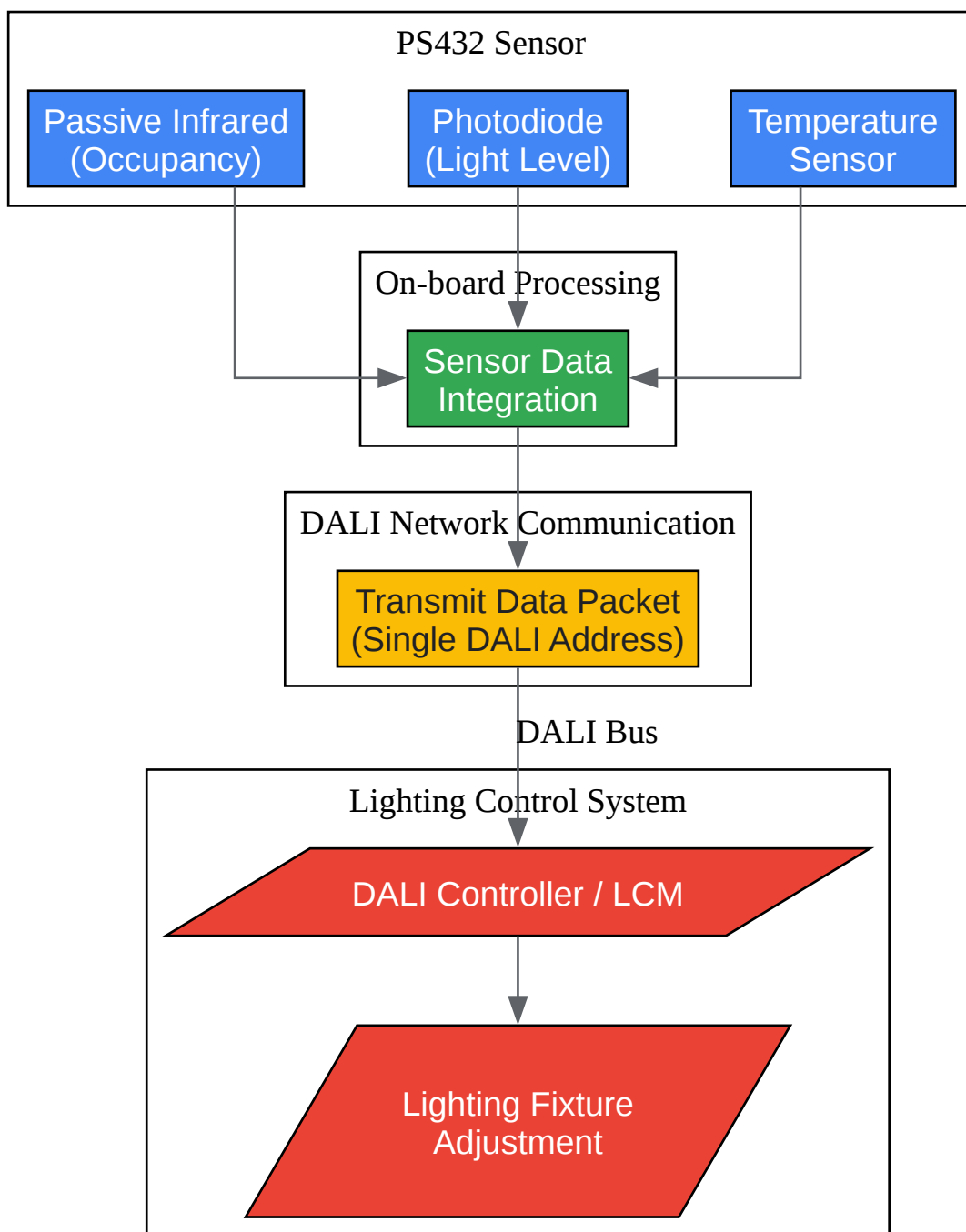
Possible Cause: Sensor placement or environmental interference.

Troubleshooting Steps:

- **Check for Obstructions:** Ensure the sensor's 360° field of view is not obstructed by lab equipment, shelving, or other physical barriers.[\[1\]](#)[\[2\]](#)
- **Verify Mounting Height:** The recommended coverage area of up to 7 meters is based on a ceiling height of 2.5 meters.[\[1\]](#) Significant deviations from this height may affect performance.
- **Minimize Thermal Interference:** The sensor utilizes a passive infrared quad-element sensor. [\[2\]](#)[\[4\]](#) Avoid placing the sensor near equipment that generates significant heat, such as incubators or autoclaves, as this can trigger false occupancy events.
- **Perform Walk Test:** The sensor has a commissioning aid in the form of an occupancy walk test indicated by a single flash from the LED.[\[2\]](#)[\[3\]](#) Use this feature to confirm the sensor's detection pattern in the specific lab area.

## Experimental Workflow & Logical Relationships

As "**PS432**" is a sensor and not a biological entity, a traditional signaling pathway does not apply. The following diagram illustrates the logical workflow of the sensor's operation and its interaction with a lighting control system.



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